

SR-318 solubility in DMSO and aqueous buffers

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Compound of Interest

Compound Name: SR-318

Cat. No.: B2384723

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SR-318 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and handling of **SR-318**, a potent and selective p38 MAPK inhibitor.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **SR-318**?

A1: The recommended solvent for dissolving **SR-318** is dimethyl sulfoxide (DMSO).

Q2: What is the solubility of **SR-318** in DMSO?

A2: There are varying reports on the solubility of **SR-318** in DMSO. It is advisable to start with a lower concentration and increase it if necessary. One supplier indicates a solubility of 2 mg/mL for a clear solution, while another reports a maximum solubility of 125 mg/mL (271.99 mM) with the aid of sonication.^[1]

Q3: How should I prepare a stock solution of **SR-318**?

A3: To prepare a stock solution, dissolve **SR-318** powder in pure DMSO to your desired concentration (e.g., 10 mM or 50 mM). If the compound does not dissolve completely, sonication is recommended to aid dissolution.^[1] For long-term storage, it is best to aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.

Q4: What is the solubility of **SR-318** in aqueous buffers like PBS or Tris?

A4: There is no specific data available for the solubility of **SR-318** in aqueous buffers such as Phosphate-Buffered Saline (PBS) or Tris buffer. However, its chemical structure suggests that it is likely to have low solubility in aqueous solutions. For experiments in aqueous media, it is recommended to first prepare a high-concentration stock solution in DMSO and then dilute it to the final working concentration in your buffer of choice. Be aware that precipitation may occur at higher concentrations.

Q5: How should I store **SR-318** powder and its solutions?

A5: **SR-318** powder should be stored at -20°C for long-term stability (up to 3 years). Stock solutions in DMSO should be stored at -80°C and are stable for up to 1 year. For frequent use, a working aliquot can be stored at 4°C for up to a week.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation observed after diluting DMSO stock solution into aqueous buffer.	The final concentration of SR-318 in the aqueous buffer exceeds its solubility limit. The percentage of DMSO in the final solution is too low to maintain solubility.	<ul style="list-style-type: none">- Decrease the final concentration of SR-318.- Increase the percentage of DMSO in the final working solution (ensure it is compatible with your experimental system).- Prepare the working solution fresh and use it immediately.- Consider using a vehicle with better solubilizing properties, such as the one used for in vivo studies (e.g., 10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline), if appropriate for your experiment.^[1]
SR-318 powder does not dissolve completely in DMSO.	The concentration is too high, or the compound needs assistance to dissolve.	<ul style="list-style-type: none">- Ensure you are not exceeding the recommended solubility limits.- Use sonication to aid dissolution.^[1]- Gentle warming may also help, but be cautious about potential degradation.
Inconsistent experimental results.	The SR-318 solution may have degraded due to improper storage or multiple freeze-thaw cycles.	<ul style="list-style-type: none">- Prepare fresh stock solutions.- Aliquot stock solutions to minimize freeze-thaw cycles.- Ensure proper storage conditions are maintained.

Data Presentation

Table 1: Solubility of **SR-318**

Solvent	Concentration	Notes	Reference
DMSO	2 mg/mL	For a clear solution.	-
DMSO	125 mg/mL (271.99 mM)	Maximum solubility with sonication.	[1]
10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline	4 mg/mL (8.7 mM)	In vivo formulation; sonication recommended.	[1]
Aqueous Buffers (e.g., PBS, Tris)	Data not available	Low solubility is expected.	-

Table 2: Storage Conditions for **SR-318**

Form	Storage Temperature	Stability
Powder	-20°C	Up to 3 years
In Solvent (DMSO)	-80°C	Up to 1 year

Experimental Protocols

Protocol 1: Preparation of a 10 mM SR-318 Stock Solution in DMSO

Materials:

- **SR-318** powder (Molecular Weight: 459.58 g/mol)
- Anhydrous DMSO
- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)

Procedure:

- Calculate the required mass of **SR-318**:
 - For 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (g)} = 10 \text{ mmol/L} * 1 \text{ L}/1000 \text{ mL} * 1 \text{ mL} * 459.58 \text{ g/mol} = 0.0045958 \text{ g} = 4.596 \text{ mg}$
- Weigh the **SR-318** powder:
 - Carefully weigh out approximately 4.6 mg of **SR-318** powder and place it in a sterile microcentrifuge tube.
- Add DMSO:
 - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **SR-318** powder.
- Dissolve the compound:
 - Vortex the tube thoroughly for 1-2 minutes.
 - If the compound is not fully dissolved, place the tube in a sonicator bath for 5-10 minutes, or until the solution is clear.
- Storage:
 - Aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 20 μL) in sterile microcentrifuge tubes.
 - Store the aliquots at -80°C .

Protocol 2: Preparation of a 10 μM Working Solution in Cell Culture Medium

Materials:

- 10 mM **SR-318** stock solution in DMSO

- Pre-warmed cell culture medium

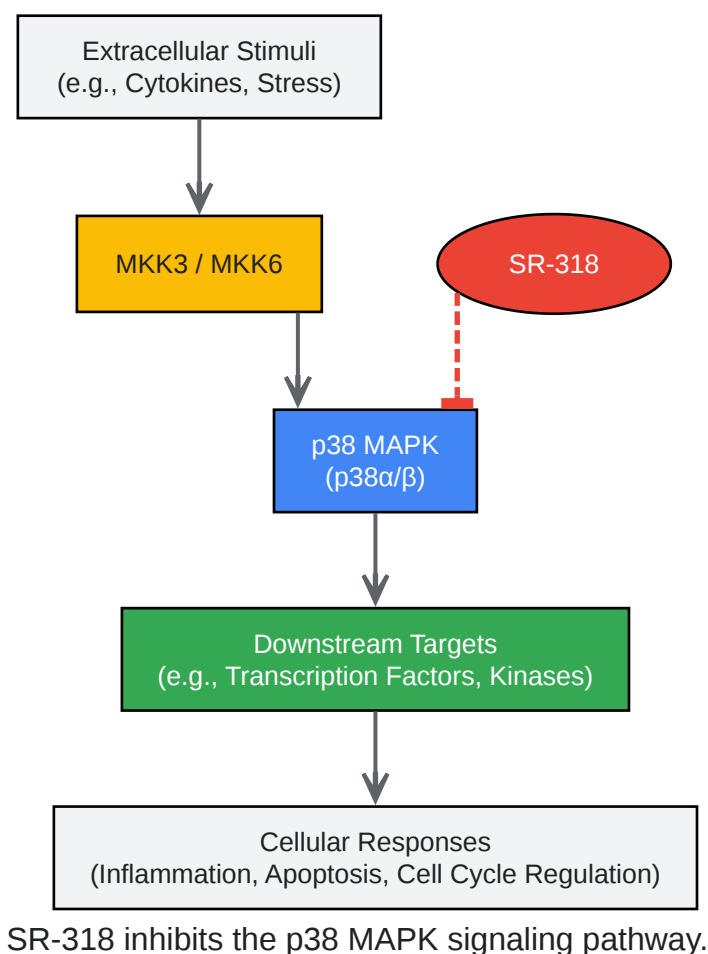
Procedure:

- Calculate the required volume of stock solution:
 - Use the formula: $C_1V_1 = C_2V_2$
 - $C_1 = 10 \text{ mM}$ (concentration of stock solution)
 - $V_1 = \text{Volume of stock solution to be determined}$
 - $C_2 = 10 \text{ }\mu\text{M}$ (desired final concentration)
 - $V_2 = \text{Final volume of the working solution (e.g., 1 mL)}$
 - $V_1 = (10 \text{ }\mu\text{M} * 1 \text{ mL}) / 10,000 \text{ }\mu\text{M} = 0.001 \text{ mL} = 1 \text{ }\mu\text{L}$
- Prepare the working solution:
 - Pipette 999 μL of pre-warmed cell culture medium into a sterile tube.
 - Add 1 μL of the 10 mM **SR-318** stock solution to the medium.
- Mix and use:
 - Vortex the tube gently to ensure thorough mixing.
 - Use the working solution immediately in your cell-based assay.

Note: The final concentration of DMSO in this working solution is 0.1%. Always check the tolerance of your cell line to DMSO and include a vehicle control in your experiments.

Visualizations

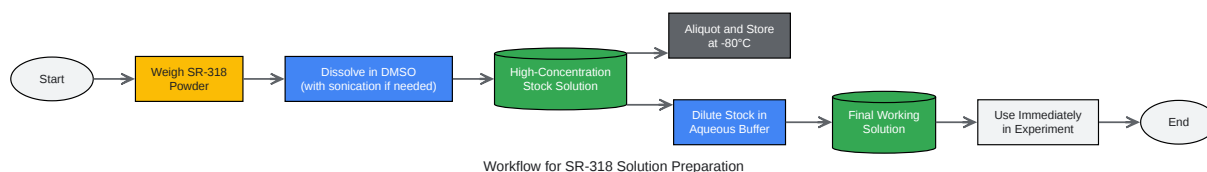
SR-318 Mechanism of Action: Inhibition of the p38 MAPK Signaling Pathway



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Caption: **SR-318** inhibits the p38 MAPK signaling pathway.

Experimental Workflow for Preparing SR-318 Working Solutions



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References

- 1. SR-318 | TNF | p38 MAPK | TargetMol [targetmol.com]
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